

In-Depth Technical Guide to the Properties of Gaseous Nitrogen Dioxide

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Compound of Interest

Compound Name: NO2-SPP

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This technical guide provides a comprehensive overview of the core physical, chemical, and thermodynamic properties of gaseous nitrogen dioxide (NO₂). The information is presented to support research, development, and safety protocols involving this highly reactive compound. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies are provided for key property determinations.

Physical and Molecular Properties

Gaseous nitrogen dioxide is a reddish-brown gas with a characteristic sharp, acrid odor.^{[1][2][3]} It is a paramagnetic, bent molecule with C_{2v} point group symmetry.^[1] A key characteristic of nitrogen dioxide is its existence in a temperature-dependent equilibrium with its colorless dimer, dinitrogen tetroxide (N₂O₄).^{[1][4]} At lower temperatures, the equilibrium shifts towards the formation of N₂O₄.^{[1][4]}

**Table 1: Physical and Molecular Properties of Nitrogen Dioxide (NO₂) **

Property	Value
Molecular Formula	NO ₂
Molar Mass	46.006 g/mol [4][5]
Appearance	Reddish-brown gas[1][2][3]
Odor	Pungent, acrid[1][2][3]
Boiling Point	21.15 °C (70.07 °F; 294.30 K)[1][5]
Melting Point	-9.3 °C (15.3 °F; 263.8 K)[1][5]
Critical Temperature	158.00 °C[6]
Critical Pressure	101.325 bar[6]
Density (gas)	1.880 g/L[1]
Bond Angle (O-N-O)	134.3°
Bond Length (N-O)	119.7 pm[1]
Solubility	Reacts with water; soluble in carbon tetrachloride and chloroform[1]

Chemical Properties and Reactivity

Nitrogen dioxide is a potent oxidizing agent and plays a significant role in atmospheric chemistry and industrial processes.[3][5] Its reactivity is largely dictated by the presence of an unpaired electron, making it a free radical.

Equilibrium with Dinitrogen Tetroxide

The most prominent chemical property of nitrogen dioxide is its reversible dimerization to dinitrogen tetroxide:



This equilibrium is exothermic, meaning the formation of dinitrogen tetroxide is favored at lower temperatures, resulting in a fading of the reddish-brown color of NO₂ to the colorless N₂O₄. [1]

[4]

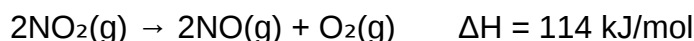
Reaction with Water

Nitrogen dioxide reacts with water to form a mixture of nitric acid and nitrous acid.[2] This hydrolysis reaction is a key step in the industrial production of nitric acid.[1]



Thermal Decomposition

At elevated temperatures (above 150 °C), nitrogen dioxide decomposes into nitric oxide (NO) and oxygen (O₂).[1]



Thermodynamic Properties

The thermodynamic properties of gaseous nitrogen dioxide are crucial for understanding its behavior in chemical reactions and processes.

Table 2: Thermodynamic Properties of Gaseous Nitrogen Dioxide (NO₂) at 298.15 K and 1 bar

Property	Value
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	+33.18 kJ/mol
Standard Molar Entropy (S°)	240.06 J/(mol·K)
Molar Heat Capacity at Constant Pressure (C_p)	37.2 J/(mol·K)

Experimental Protocols

This section outlines detailed methodologies for the preparation and determination of key properties of gaseous nitrogen dioxide.

Laboratory Preparation of Gaseous Nitrogen Dioxide

Objective: To synthesize gaseous nitrogen dioxide in a laboratory setting.

Materials:

- Concentrated nitric acid (HNO_3)
- Copper turnings (Cu)
- Gas generation flask with a dropping funnel and a gas outlet tube
- Gas washing bottle
- Collection vessel (e.g., a gas syringe or a flask for displacement of air)
- Fume hood

Procedure:

- Set up the gas generation apparatus inside a fume hood.
- Place a small quantity of copper turnings in the gas generation flask.
- Fill the dropping funnel with concentrated nitric acid.
- Slowly add the concentrated nitric acid to the copper turnings. An immediate reaction will occur, producing a dense, reddish-brown gas (NO_2).
- Pass the generated gas through a gas washing bottle containing a drying agent (e.g., anhydrous calcium chloride) to remove any moisture.
- Collect the dry nitrogen dioxide gas by upward delivery (since it is denser than air) or in a gas syringe.

Safety Precautions: Nitrogen dioxide is highly toxic and corrosive. This experiment must be performed in a well-ventilated fume hood. Avoid inhalation of the gas and contact with skin and eyes.

Determination of the Boiling Point of Nitrogen Dioxide

Objective: To determine the boiling point of nitrogen dioxide.

Materials:

- A sealed capillary tube containing liquid nitrogen dioxide (prepared by cooling the gas below its boiling point).
- A heating apparatus (e.g., a Thiele tube with heating oil or a melting point apparatus).
- A calibrated thermometer.
- A small, inverted capillary tube (fusion tube).

Procedure:

- Carefully place the sealed capillary tube containing liquid NO₂ into the heating apparatus.
- Place a small, inverted capillary tube (open end down) into the larger tube containing the NO₂.
- Position a calibrated thermometer such that the bulb is level with the sample.
- Slowly heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube as the trapped air and NO₂ vapor expand.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed. This indicates that the vapor pressure of the NO₂ is equal to the atmospheric pressure.
- Record the temperature at which the continuous stream of bubbles is maintained. This is the boiling point.
- Allow the apparatus to cool slowly. The temperature at which the liquid NO₂ is drawn back into the inverted capillary tube can also be recorded as the boiling point.

Determination of the Vapor Pressure of Nitrogen Dioxide (Static Method)

Objective: To measure the vapor pressure of nitrogen dioxide at various temperatures.

Materials:

- A sample of pure liquid nitrogen dioxide in a thermostatted container.
- A manometer (e.g., a mercury or digital manometer).
- A vacuum pump.
- A constant temperature bath.

Procedure:

- Introduce a sample of liquid nitrogen dioxide into the thermostatted container connected to the manometer and vacuum pump.
- Freeze the sample using a cold bath (e.g., liquid nitrogen) and evacuate the apparatus to remove any air.
- Isolate the system from the vacuum pump.
- Allow the sample to warm to the desired temperature in the constant temperature bath.
- As the nitrogen dioxide vaporizes, it will exert a pressure that can be read from the manometer.
- Record the pressure reading once it has stabilized. This is the vapor pressure of nitrogen dioxide at that temperature.
- Repeat the measurement at different temperatures to obtain a vapor pressure curve.

Investigation of the $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ Equilibrium

Objective: To qualitatively and quantitatively study the equilibrium between dinitrogen tetroxide and nitrogen dioxide.

Materials:

- Sealed glass tubes containing a mixture of N_2O_4 and NO_2 .
- A series of constant temperature baths (e.g., ice water, room temperature water, and hot water).

- A spectrophotometer.

Procedure (Qualitative):

- Place one sealed tube in an ice water bath (approx. 0 °C), one at room temperature, and one in a hot water bath (e.g., 50-80 °C).
- Observe the color change in the tubes. The tube in the cold bath will become lighter or colorless as the equilibrium shifts towards N₂O₄. The tube in the hot bath will become a darker reddish-brown as the equilibrium shifts towards NO₂.

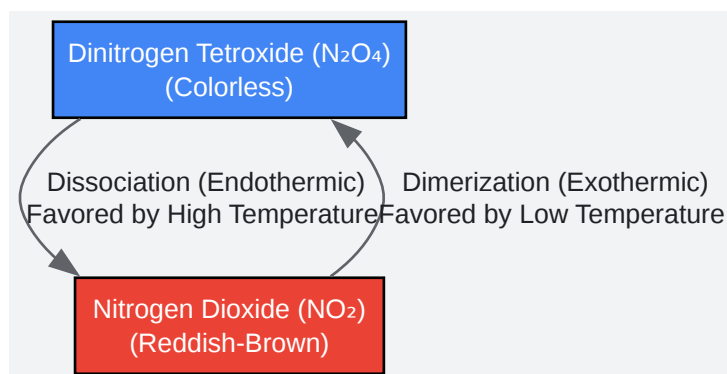
Procedure (Quantitative - Spectrophotometry):

- Place a sealed tube containing the N₂O₄/NO₂ mixture in the sample holder of a spectrophotometer.
- Equilibrate the tube at a specific temperature using a temperature-controlled cell holder.
- Measure the absorbance of the gas mixture at a wavelength where NO₂ absorbs strongly (e.g., around 400-500 nm).
- The concentration of NO₂ can be determined using the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, ϵ is the molar absorptivity of NO₂, b is the path length of the cell, and c is the concentration of NO₂.
- The partial pressure of NO₂ can be calculated from its concentration.
- The partial pressure of N₂O₄ can be determined by subtracting the partial pressure of NO₂ from the total pressure (which can be measured independently or calculated from the initial amount of substance).
- Calculate the equilibrium constant, $K_p = (P_{\text{NO}_2})^2 / P_{\text{N}_2\text{O}_4}$.
- Repeat the measurements at different temperatures to determine the temperature dependence of the equilibrium constant.

Visualizations

$\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ Equilibrium Pathway

The following diagram illustrates the reversible equilibrium between dinitrogen tetroxide and nitrogen dioxide.

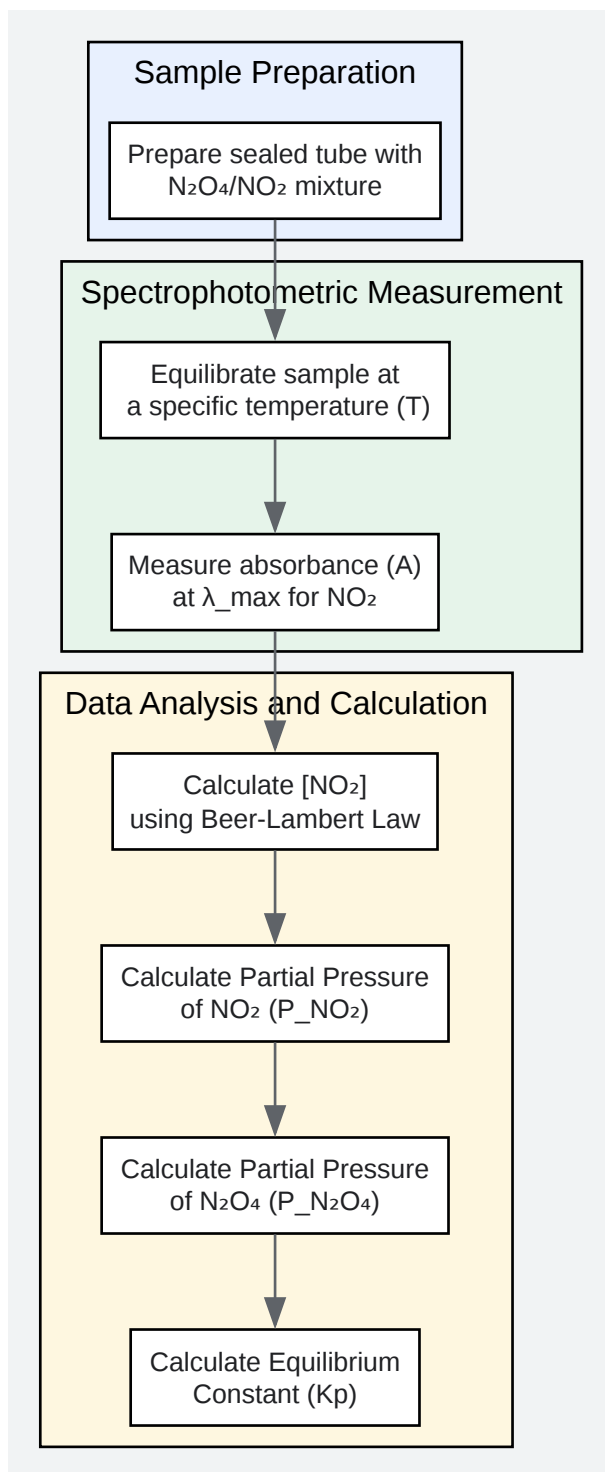


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Caption: The equilibrium between colorless N_2O_4 and reddish-brown NO_2 .

Experimental Workflow for Spectrophotometric Equilibrium Study

The workflow for the quantitative analysis of the $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ equilibrium is depicted below.



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Caption: Workflow for the spectrophotometric determination of the $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ equilibrium constant.

Safety and Handling

Nitrogen dioxide is a highly toxic and corrosive gas and is a strong oxidizing agent.[7][8]

Table 3: Safety Information for Nitrogen Dioxide

Hazard	Description
Inhalation Toxicity	Fatal if inhaled.[7][8] Causes severe irritation to the respiratory tract, which can lead to pulmonary edema.[7]
Skin and Eye Contact	Causes severe skin burns and eye damage.[7][8]
Reactivity	Strong oxidizer; may cause or intensify fire.[7][9] Reacts with combustible materials.
Storage	Store in a well-ventilated, cool, and dry place, away from combustible materials.[8][9] Keep container tightly closed.[8]
Personal Protective Equipment (PPE)	Use a self-contained breathing apparatus (SCBA), chemical-resistant gloves, and safety goggles when handling.[7][10]

This guide is intended for informational purposes for qualified research and development professionals. Always consult the relevant Safety Data Sheet (SDS) and follow established laboratory safety protocols when handling nitrogen dioxide.

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